

2-Fluorophenylhydrazine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluorophenylhydrazine

Cat. No.: B1330851

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An In-depth Technical Guide to 2-Fluorophenylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluorophenylhydrazine**, a key chemical intermediate in pharmaceutical and organic synthesis. This document details its chemical properties, synthesis protocols, and significant applications, with a focus on its role in the development of novel therapeutic agents.

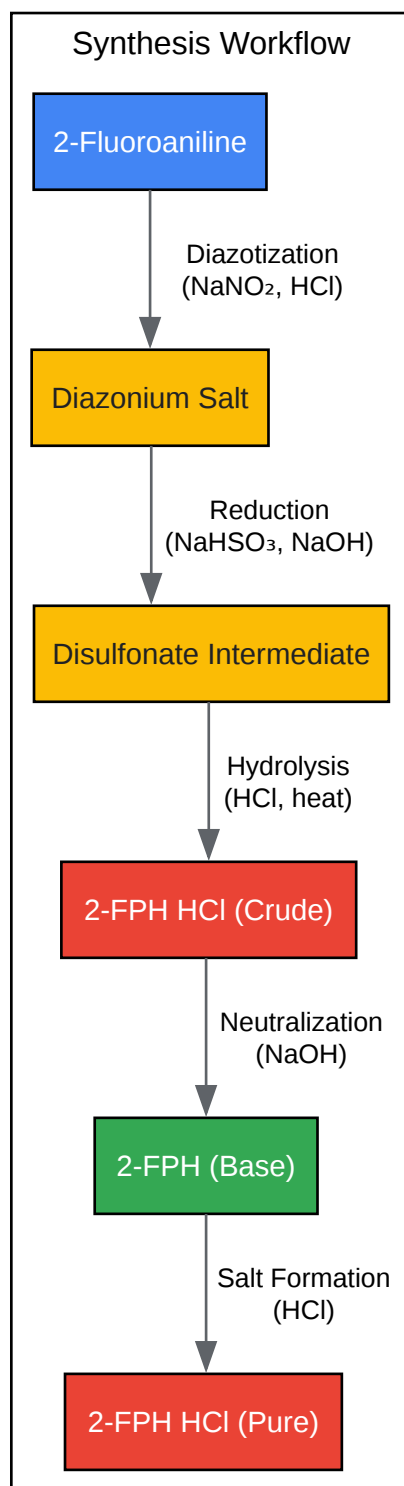
Core Compound Data

2-Fluorophenylhydrazine is commercially available primarily as its hydrochloride salt, which enhances its stability. The essential physicochemical data for both the free base and the hydrochloride salt are summarized below.

Property	2-Fluorophenylhydrazine	2-Fluorophenylhydrazine Hydrochloride
CAS Number	2368-80-1	2924-15-4[1][2]
Molecular Formula	C ₆ H ₇ FN ₂ [3]	C ₆ H ₈ ClFN ₂ or C ₆ H ₇ FN ₂ · HCl[1][4]
Molecular Weight	126.13 g/mol [3][5]	162.59 g/mol [1][2][4][6]
Appearance	Colorless to pale yellow liquid or solid[7]	White to tan powder[2]
Melting Point	Not available	200-205 °C (decomposition)[2][8]
Synonyms	(o-Fluorophenyl)hydrazine, 1-(2-Fluorophenyl)hydrazine[7]	o-Fluorophenylhydrazine HCl, 1-(2-Fluorophenyl)hydrazine hydrochloride[2]

Synthesis of 2-Fluorophenylhydrazine Hydrochloride

The industrial synthesis of **2-Fluorophenylhydrazine** hydrochloride is a multi-step process that begins with 2-fluoroaniline. The general workflow involves diazotization, reduction, and subsequent hydrolysis.



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Caption: General synthesis workflow for **2-Fluorophenylhydrazine HCl**.

Experimental Protocol: Synthesis from 2-Fluoroaniline

The following protocol is a summarized representation of established industrial synthesis methods.^{[1][9]}

1. Diazotization:

- 2-Fluoroaniline is introduced into a mixture of water and hydrochloric acid (approx. 3.2 moles of HCl per mole of 2-fluoroaniline).
- The mixture is cooled, and an aqueous solution of sodium nitrite is added dropwise while maintaining a low temperature (e.g., 10-20°C) to form the 2-fluorobenzenediazonium chloride salt.
- Excess nitrite is subsequently neutralized using a quenching agent like amidosulfuric acid.

2. Reduction:

- The prepared diazonium salt solution is then added to a pre-prepared alkaline bisulfite solution (sodium hydrogen sulfite and sodium hydroxide).
- The pH of the reaction is carefully maintained between 5.4 and 6.5 during the addition.
- This step yields the **2-fluorophenylhydrazine- α,β -disulfonate** intermediate.

3. Hydrolysis and Isolation:

- The reaction mixture containing the disulfonate intermediate is heated (e.g., to 70-80°C).
- Concentrated hydrochloric acid is added, and the mixture is heated further to facilitate hydrolysis, which cleaves the sulfonate groups to form **2-fluorophenylhydrazine** hydrochloride.
- Upon cooling, the crude **2-fluorophenylhydrazine** hydrochloride crystallizes out of the solution and is collected by filtration.

4. Purification (Optional):

- For higher purity, the crude hydrochloride salt can be neutralized with an alkali solution (e.g., sodium hydroxide) to precipitate the free base, **2-fluorophenylhydrazine**.

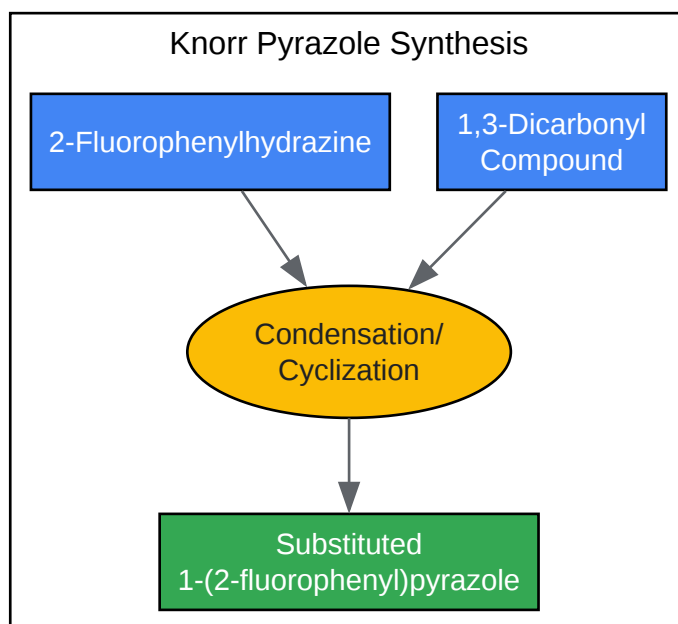
- The free base is then filtered, washed, and can be re-dissolved in hydrochloric acid to form the purified hydrochloride salt, which is then isolated by filtration and drying.

Applications in Research and Development

2-Fluorophenylhydrazine serves as a critical building block for the synthesis of complex heterocyclic compounds, which are prevalent in medicinal chemistry and agrochemical development.[4]

Synthesis of Pyrazole Derivatives

A primary application of **2-fluorophenylhydrazine** is in the synthesis of substituted pyrazoles. Pyrazoles are a class of heterocyclic compounds that form the core of numerous pharmaceuticals, including anti-inflammatory drugs (e.g., Celecoxib), anticancer agents, and antimicrobials.[10][11] The most common synthetic route is the Knorr pyrazole synthesis, involving the condensation of a hydrazine with a 1,3-dicarbonyl compound.



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Caption: General scheme for the synthesis of pyrazole derivatives.

Role in Anticancer Drug Discovery

Hydrazine and hydrazone derivatives are recognized for their wide range of biological activities, including anticancer properties.[8][12] **2-Fluorophenylhydrazine** is a precursor for synthesizing novel hydrazides and pyrazoles that have been evaluated as potential anticancer agents.[13] These compounds can exert their effects through various mechanisms, such as the inhibition of critical enzymes like EGFR and VEGFR-2, or by inducing cell cycle arrest and apoptosis in cancer cells.[14][15][16] The fluorine atom on the phenyl ring can enhance the metabolic stability and binding affinity of the final drug molecule, making it a valuable modification in drug design.[6]

Other Applications

- **Tryptamine Derivatives:** Phenylhydrazines are used in the Fischer indole synthesis, a classic method for producing indole rings. This chemistry is crucial for synthesizing tryptamine derivatives, a class of compounds investigated for the treatment of migraines and cluster headaches.[6]
- **Agrochemicals:** The heterocyclic structures derived from **2-fluorophenylhydrazine** are also utilized in the development of modern herbicides, insecticides, and fungicides.[6]

Safety and Handling

2-Fluorophenylhydrazine hydrochloride is classified as harmful if swallowed, in contact with skin, or if inhaled.[5] It is also known to cause skin and serious eye irritation and may cause respiratory irritation.[5] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask, should be used when handling this compound.[2] It should be stored in a well-ventilated area away from incompatible materials.

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- To cite this document: BenchChem. [2-Fluorophenylhydrazine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330851#2-fluorophenylhydrazine-cas-number-and-molecular-weight]

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